The Discovery and Development of PDE9-IN-2 (CRD-733): A Technical Overview

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Compound of Interest

Compound Name:	*PDE9-IN-2*
CAS No.:	*917089-10-2*
Cat. No.:	*B15577952*

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Introduction

PDE9-IN-2, also known as CRD-733, is a potent and selective inhibitor of phosphodiesterase 9 (PDE9). This enzyme plays a crucial role in the degradation of cyclic guanosine monophosphate (cGMP), a key second messenger in various cellular signaling pathways. By inhibiting PDE9, **PDE9-IN-2** elevates intracellular cGMP levels, which has shown therapeutic potential in preclinical models, particularly in the context of heart failure. This technical guide provides a comprehensive overview of the discovery, development, and experimental evaluation of **PDE9-IN-2**, with a focus on its application in cardiovascular research.

Core Data Summary

Chemical Properties

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Property	Value
Compound Name	PDE9-IN-2
Synonyms	CRD-733, Compound 6
Molecular Formula	$C_{15}H_{10}Cl_2N_2O_3S$
Molecular Weight	369.22 g/mol
CAS Number	917089-10-2

In Vivo Efficacy in a Heart Failure Model

The primary preclinical evaluation of **PDE9-IN-2** was conducted in a transverse aortic constriction (TAC) mouse model of pressure overload-induced heart failure.[1][2][3][4]

Parameter	Vehicle	PDE9-IN-2 (CRD-733)	P-value
Left Ventricular Ejection Fraction (%)	46.7 ± 2.12	56.5 ± 2.56	0.009
LV End Diastolic Pressure (mmHg)	21.0 ± 3.09	6.40 ± 1.94 (Sham levels)	0.037
Left Atrial Dilation	Significantly increased	Attenuated	<0.001
LV Hypertrophy	Established	Reversed	<0.001
Plasma cGMP levels	Baseline	Increased	<0.001

Signaling Pathways and Experimental Workflows

PDE9-cGMP Signaling Pathway

The mechanism of action of **PDE9-IN-2** is centered on the potentiation of the cGMP signaling cascade.

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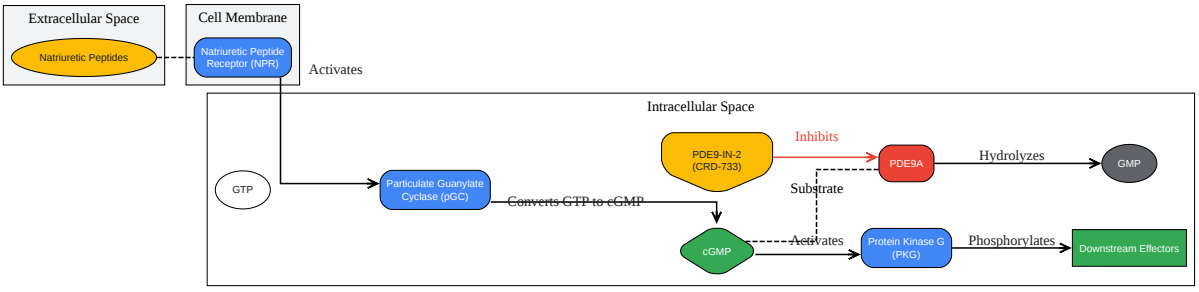

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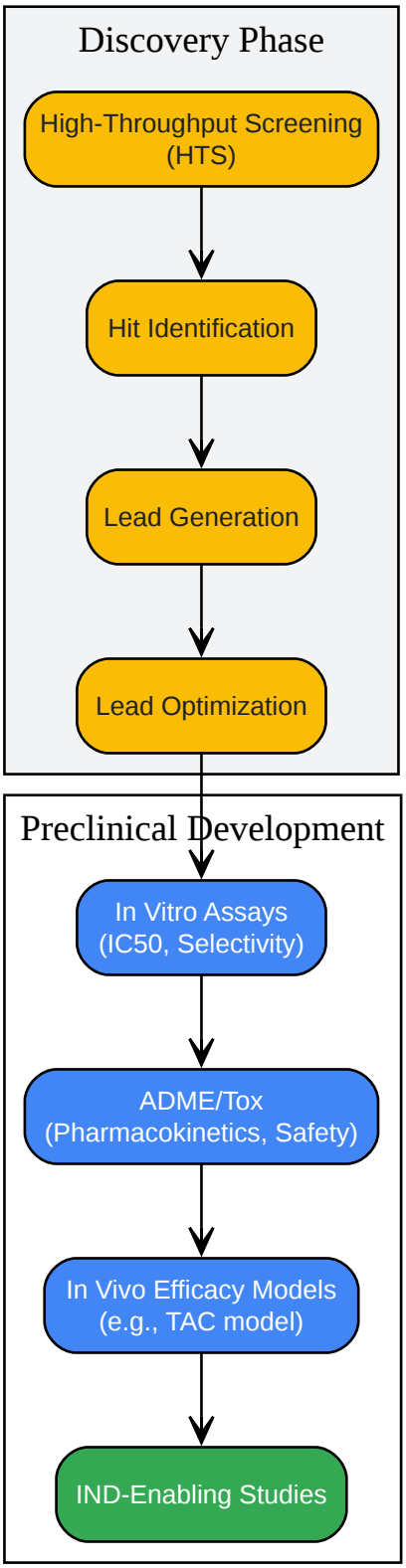

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